

LysoSR-549: An In-Depth Technical Guide for Lysosomal Imaging

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **LysoSR-549**, a fluorescent probe designed for the specific visualization and analysis of lysosomes in living cells. This document details the probe's spectral properties, outlines experimental protocols for its application, and illustrates its mechanism of action and experimental workflow.

Core Principles and Mechanism of Action

LysoSR-549 is a lysosomotropic probe, meaning it selectively accumulates in lysosomes. Its underlying mechanism of action is based on its chemical properties. The probe is a weakly basic amine that can readily cross cell membranes in its neutral state. Upon entering the acidic environment of the lysosome (pH 4.5-5.0), the probe becomes protonated. This protonation traps the molecule within the organelle, leading to a significant increase in its concentration and, consequently, a bright fluorescent signal localized to the lysosomes. The core fluorophore of **LysoSR-549** is based on the Janelia Fluor 549 dye, known for its high quantum yield and photostability.

Quantitative Data

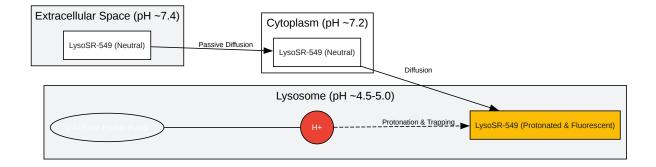
The photophysical properties of **LysoSR-549** are primarily determined by its core fluorophore, which is spectrally similar to Janelia Fluor 549.



Property	Value	Reference
Excitation Maximum (λex)	~549 nm	[1][2]
Emission Maximum (λem)	~571 nm	[1]
Molar Extinction Coefficient (ε)	~101,000 cm ⁻¹ M ⁻¹	[1][2]
Quantum Yield (Φ)	~0.88	[1][2]

Signaling Pathway: Lysosomal Accumulation

The following diagram illustrates the mechanism by which **LysoSR-549** accumulates in lysosomes.



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Caption: Mechanism of LysoSR-549 accumulation in the lysosome.

Experimental Protocols

The following protocols provide a general guideline for using **LysoSR-549** for live-cell and fixed-cell imaging. Optimal conditions may vary depending on the cell type and experimental setup.



Live-Cell Imaging Protocol

- Cell Preparation: Plate cells on glass-bottom dishes or chamber slides to a confluency of 50-70%.
- Probe Preparation: Prepare a stock solution of LysoSR-549 in high-quality, anhydrous DMSO. A typical stock concentration is 1 mM. Protect the stock solution from light and moisture.
- Staining: Dilute the LysoSR-549 stock solution to a final working concentration of 50-200 nM in pre-warmed cell culture medium. Remove the existing medium from the cells and add the staining solution.
- Incubation: Incubate the cells for 15-30 minutes at 37°C in a 5% CO₂ atmosphere.
- Washing (Optional): For some applications, washing the cells with pre-warmed culture medium or phosphate-buffered saline (PBS) can reduce background fluorescence. However, LysoSR-549 is designed to be a no-wash probe.
- Imaging: Image the cells using a fluorescence microscope equipped with appropriate filters for the excitation and emission spectra of LysoSR-549 (e.g., a filter set for TRITC or Texas Red).

Fixed-Cell Imaging Protocol

- Staining: Stain live cells with LysoSR-549 as described in the live-cell imaging protocol.
- Washing: After incubation, wash the cells twice with warm PBS.
- Fixation: Fix the cells with 4% paraformaldehyde (PFA) in PBS for 15-20 minutes at room temperature.
- Washing: Wash the cells three times with PBS to remove the fixative.
- Permeabilization (Optional): If co-staining with antibodies that require permeabilization, incubate the cells with a permeabilization buffer (e.g., 0.1% Triton X-100 in PBS) for 10 minutes.

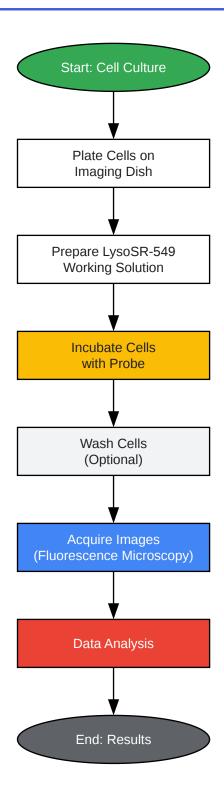


• Mounting and Imaging: Mount the coverslips onto microscope slides using an appropriate mounting medium. Image the cells using a fluorescence microscope.

Experimental Workflow

The following diagram outlines the general workflow for a live-cell imaging experiment using LysoSR-549.





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Caption: General workflow for live-cell imaging with LysoSR-549.



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References

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- 2. Janelia Fluor 549, Maleimide | Sulfhydryl-Reactive Janelia Fluor Dye | Tocirs [biotechne.com]
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